

# Application Notes and Protocols for Strontium Isotope Analysis in Geological Dating

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## Compound of Interest

Compound Name: Strontium

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **strontium** isotope analysis in geological dating. The methodologies described are fundamental for researchers in geology, archaeology, and environmental science, and can be adapted for provenance studies relevant to drug development and supply chain integrity.

## Introduction to Strontium Isotope Geochronology

**Strontium** has four naturally occurring stable isotopes:  $^{84}\text{Sr}$ ,  $^{86}\text{Sr}$ ,  $^{87}\text{Sr}$ , and  $^{88}\text{Sr}$ . The isotope  $^{87}\text{Sr}$  is of particular interest as it is formed by the radioactive decay of rubidium-87 ( $^{87}\text{Rb}$ ) with a half-life of approximately 48.8 billion years. This long half-life makes the Rb-Sr decay system an excellent tool for dating very old geological materials. The fundamental principle of Rb-Sr dating is that over time, the amount of  $^{87}\text{Sr}$  in a mineral or rock will increase as a result of  $^{87}\text{Rb}$  decay. By measuring the concentrations of Rb and Sr isotopes, the age of the sample can be determined.

Another powerful application is **Strontium** Isotope Stratigraphy (SIS), which is used to date marine sedimentary rocks. This method relies on the fact that the  $^{87}\text{Sr}/^{86}\text{Sr}$  ratio of seawater has fluctuated globally over geological time in a well-documented manner. Marine organisms incorporate **strontium** from seawater into their shells and skeletons. By measuring the  $^{87}\text{Sr}/^{86}\text{Sr}$  ratio in these fossilized remains, a numerical age can be assigned by comparing the ratio to a standard global seawater  $^{87}\text{Sr}/^{86}\text{Sr}$  curve.

## Key Applications

- **Geochronology:** Determining the formation age of igneous, metamorphic, and sedimentary rocks.
- **Stratigraphic Correlation:** Correlating and dating marine sedimentary sequences worldwide.
- **Provenance Studies:** Tracing the origin of sediments, dust, and water.
- **Archaeology:** Investigating migration patterns of ancient populations by analyzing skeletal remains.
- **Food and Drug Authenticity:** Verifying the geographic origin of products by comparing their **strontium** isotope signature to the geology of the claimed origin.

## Principles of Rubidium-Strontium Dating

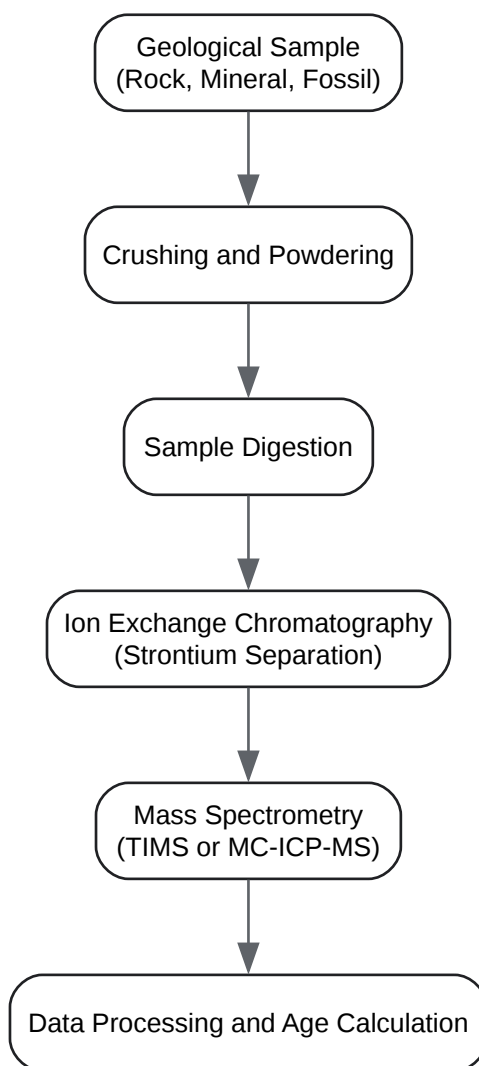
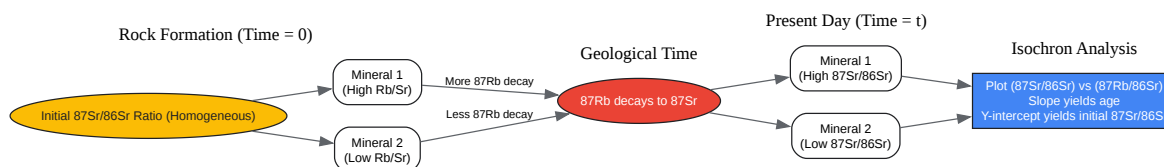
The age of a rock or mineral can be calculated using the following isochron equation:

$$(^{87}\text{Sr}/^{86}\text{Sr})_p = (^{87}\text{Sr}/^{86}\text{Sr})_i + (^{87}\text{Rb}/^{86}\text{Sr})_p * (e^{(\lambda t)} - 1)$$

Where:

- $(^{87}\text{Sr}/^{86}\text{Sr})_p$  is the ratio of these isotopes in the sample at the present day.
- $(^{87}\text{Sr}/^{86}\text{Sr})_i$  is the initial ratio of these isotopes when the rock formed.
- $(^{87}\text{Rb}/^{86}\text{Sr})_p$  is the ratio of these isotopes in the sample at the present day.
- $\lambda$  is the decay constant of  $^{87}\text{Rb}$  ( $1.42 \times 10^{-11} \text{ yr}^{-1}$ ).
- $t$  is the time elapsed since the rock formed (the age).

By analyzing multiple minerals from the same rock, an isochron plot of  $(^{87}\text{Sr}/^{86}\text{Sr})_p$  versus  $(^{87}\text{Rb}/^{86}\text{Sr})_p$  can be generated. The data points should form a straight line (the isochron), where the slope is equal to  $(e^{(\lambda t)} - 1)$ , from which the age 't' can be calculated. The y-intercept of the isochron gives the initial  $(^{87}\text{Sr}/^{86}\text{Sr})_i$  ratio.



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